

safe handling and storage procedures for 2,4-Dihydroxy-3-methylbenzaldehyde

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Compound of Interest

Compound Name: 2,4-Dihydroxy-3-methylbenzaldehyde

Cat. No.: B052013

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This guide provides essential safety information, handling procedures, and storage protocols for **2,4-Dihydroxy-3-methylbenzaldehyde**. Researchers, scientists, and drug development professionals should review this document before working with this compound.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2,4-Dihydroxy-3-methylbenzaldehyde**?

A1: **2,4-Dihydroxy-3-methylbenzaldehyde** is classified as a hazardous substance. The primary hazards include:

- Acute oral toxicity: Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- Skin irritation: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Serious eye irritation: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Respiratory tract irritation: May cause respiratory irritation.[\[1\]](#)
- Chronic aquatic toxicity: Harmful to aquatic life with long-lasting effects.[\[1\]](#)

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: To ensure personal safety, the following PPE should be worn:

- Eye Protection: Safety goggles with side protection are mandatory.[\[1\]](#)
- Hand Protection: Wear suitable chemical-resistant gloves tested according to EN 374.[\[1\]](#)
- Body Protection: A lab coat or other protective clothing is required to prevent skin contact.
- Respiratory Protection: If working in a poorly ventilated area or if dust is generated, use a NIOSH-approved respirator.

Q3: What are the immediate first aid measures in case of exposure?

A3: In the event of exposure, follow these first aid procedures:

- After Inhalation: Move the individual to fresh air. If symptoms persist, seek medical advice.[\[1\]](#)
[\[3\]](#)
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, consult a physician.[\[1\]](#)[\[3\]](#)
- After Eye Contact: Rinse cautiously with clean, fresh water for at least 15 minutes, holding the eyelids apart. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[\[1\]](#)[\[3\]](#)
- After Ingestion: Rinse the mouth with water (only if the person is conscious). Call a doctor for medical advice.[\[1\]](#)[\[3\]](#)

Q4: How should **2,4-Dihydroxy-3-methylbenzaldehyde** be stored?

A4: Proper storage is crucial for maintaining the stability and safety of the compound.

- Storage Conditions: Store in a well-ventilated place and keep the container tightly closed.[\[3\]](#)
Some suppliers recommend storing in a refrigerator.
- Incompatible Materials: Keep away from strong oxidizing agents and strong bases.[\[3\]](#)

Q5: What should I do in case of a spill?

A5: For minor spills, follow these steps:

- Ensure adequate ventilation.
- Wear appropriate PPE (gloves, safety goggles, lab coat).
- Avoid breathing dust.
- Sweep up the spilled solid material and place it into a suitable, labeled container for disposal.
[\[3\]](#)
- Clean the spill area thoroughly. For large spills, evacuate the area and contact your institution's environmental health and safety department.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Compound has changed color (e.g., darkened) during storage.	Exposure to air, light, or incompatible materials.	Discard the compound if significant discoloration is observed, as it may indicate degradation. Ensure the container is tightly sealed and stored in a cool, dark, and dry place.
Inconsistent experimental results.	Impurity or degradation of the compound.	Verify the purity of the compound using appropriate analytical techniques (e.g., NMR, HPLC). Ensure proper storage conditions have been maintained.
Skin or eye irritation experienced during handling.	Inadequate PPE or accidental exposure.	Immediately follow the first aid procedures outlined in the FAQs. Review and reinforce proper PPE usage with all lab personnel.

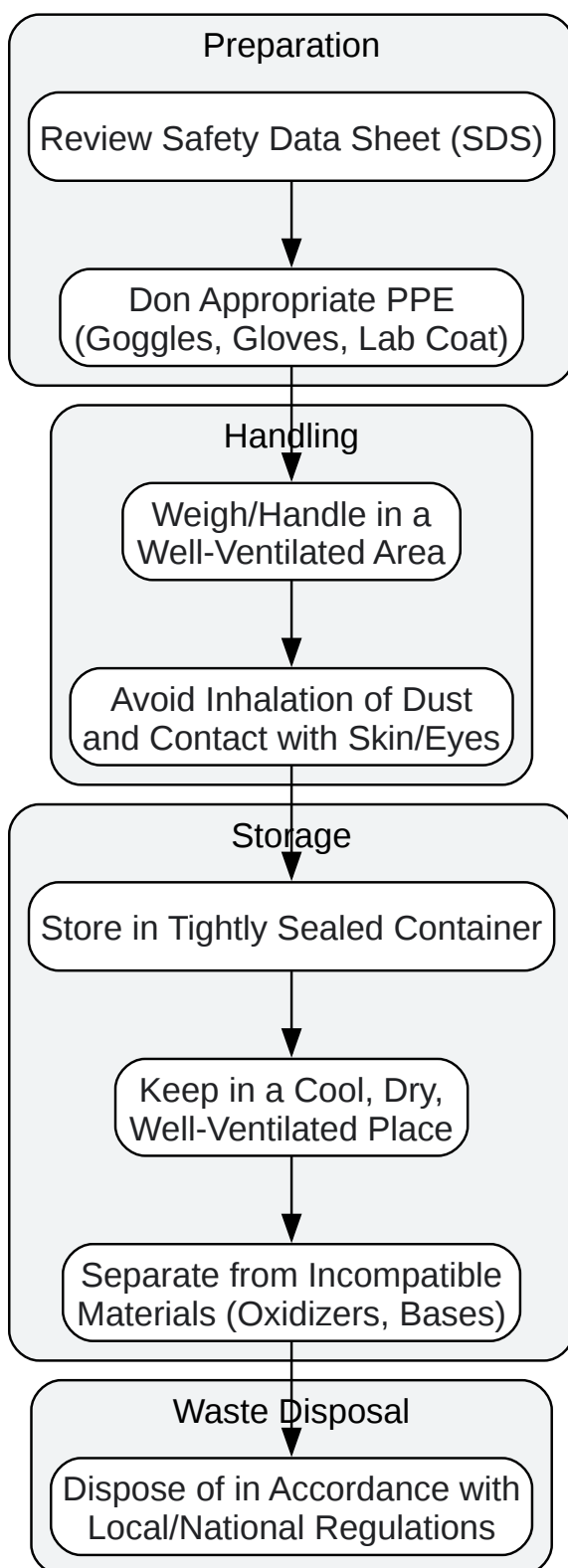
Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C ₈ H ₈ O ₃	[2]
Molecular Weight	152.15 g/mol	[2]
Melting Point	133 - 138 °C	[3]
Boiling Point	220 - 228 °C @ 22 mmHg	[3]
Flash Point	177.22 °C	[4]

Experimental Protocols

Detailed experimental protocols should be developed by the principal investigator and be specific to the intended application. Always conduct a thorough literature review and risk assessment before beginning any new experiment.

Safety and Handling Workflow



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Caption: Logical workflow for the safe handling and storage of **2,4-Dihydroxy-3-methylbenzaldehyde**.

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